

Palmitoleic acid-d13 CAS number and molecular formula

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Compound of Interest

Compound Name: Palmitoleic acid-d13

Cat. No.: B10820593

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In-Depth Technical Guide: Palmitoleic Acid-d13

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Palmitoleic acid-d13**, a deuterated analog of palmitoleic acid. It is intended to serve as a core resource for researchers and professionals engaged in drug development and metabolic research. This document outlines its chemical properties, and available technical data, and provides context for its application in experimental settings.

Core Chemical Identifiers

Palmitoleic acid-d13 is a stable isotope-labeled version of palmitoleic acid, an omega-7 monounsaturated fatty acid. The deuterium labeling makes it a valuable tool for a variety of research applications, particularly in mass spectrometry-based analyses.

Identifier	Value
CAS Number	2692623-92-8[1][2]
Molecular Formula	C ₁₆ H ₁₇ D ₁₃ O ₂ [1][2]

Physicochemical and Technical Data

The following table summarizes the key quantitative data for **Palmitoleic acid-d13**, compiled from various suppliers. This information is crucial for its proper handling, storage, and use in experimental protocols.

Property	Value	Source
Synonyms	(9Z)-Hexadecenoic Acid-d13, C16:1(9Z)-d13, C16:1 n-7-d13, cis-Palmitoleic Acid-d13, FA 16:1-d13	Cayman Chemical[1]
Molecular Weight	267.5 g/mol	Cayman Chemical[1]
Purity	≥98%	Larodan[2]
≥99% deuterated forms (d1-d13)	Cayman Chemical[1]	
Physical State	Liquid	Larodan[2]
Formulation	A 10 mg/ml solution in ethanol	Cayman Chemical[1]
Neat	Larodan[2]	
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 50 mg/ml	Cayman Chemical[1]
Storage	-20°C	Cayman Chemical, Larodan[2]
Stability	≥ 2 years	Cayman Chemical

Experimental Applications and Protocols

Palmitoleic acid-d13 is primarily intended for use as an internal standard for the quantification of endogenous palmitoleic acid in various biological samples by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] Its heavy isotope labeling allows for clear differentiation from the naturally occurring analyte, ensuring accurate and precise quantification.

General Protocol for Use as an Internal Standard

While specific protocols will vary depending on the sample matrix and analytical instrumentation, a general workflow for using **Palmitoleic acid-d13** as an internal standard is outlined below.

*Workflow for Quantification using **Palmitoleic acid-d13**.*

Methodology:

- **Sample Preparation:** A known amount of **Palmitoleic acid-d13** is spiked into the biological sample.
- **Lipid Extraction:** Total lipids are extracted from the sample using a suitable method such as Folch or Bligh-Dyer.
- **Derivatization (for GC-MS):** The extracted fatty acids are often converted to their fatty acid methyl esters (FAMES) for improved volatility and chromatographic separation.
- **Instrumental Analysis:** The prepared sample is injected into an LC-MS or GC-MS system.
- **Quantification:** The concentration of endogenous palmitoleic acid is determined by comparing its peak area to the peak area of the added **Palmitoleic acid-d13** internal standard.

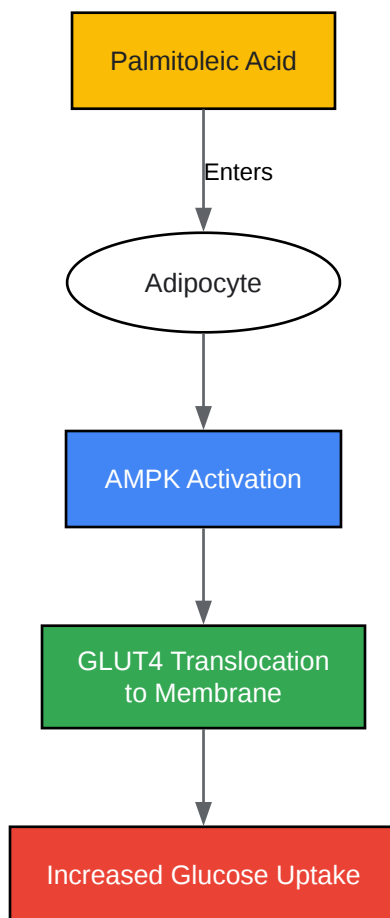
Biological Context: The Role of Palmitoleic Acid

Understanding the biological roles of palmitoleic acid provides the context for its quantification. Palmitoleic acid is an omega-7 monounsaturated fatty acid found in sources like macadamia nuts and sea buckthorn oil.^[1] Research has highlighted its role as a lipokine, a lipid hormone that communicates between tissues to regulate metabolic processes.

Studies have shown that palmitoleic acid can:

- Increase basal and insulin-stimulated glucose uptake in adipocytes.^[1]
- Enhance the levels of glucose transporter 4 (GLUT4) in fat cells.^[1]
- Reduce insulin resistance and liver inflammation in diet-induced obesity models in mice.^[1]

The signaling pathways influenced by palmitoleic acid often involve key metabolic regulators.



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References

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